

# Technical Guide: Solubility Profile of 1-(Piperidin-2-ylmethyl)piperidine in Organic Solvents

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Compound of Interest

Compound Name: 1-(Piperidin-2-ylmethyl)piperidine

Cat. No.: B1266814

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### **Executive Summary**

This document provides a technical overview of the anticipated solubility characteristics of **1-** (**Piperidin-2-ylmethyl**)**piperidine** in common organic solvents. Due to a lack of publicly available quantitative solubility data for this specific molecule, this guide synthesizes information based on its predicted physicochemical properties and the known solubility of its parent heterocycle, piperidine. Furthermore, a detailed, generalized experimental protocol is provided to enable researchers to determine precise quantitative solubility data. This guide is intended to support professionals in drug development and chemical research in handling and formulating **1-(Piperidin-2-ylmethyl)piperidine**.

### **Physicochemical Properties**

Understanding the fundamental physicochemical properties of a compound is critical for predicting its solubility behavior. Key properties for **1-(Piperidin-2-ylmethyl)piperidine** are summarized below.



Property	Value	Source	
Molecular Formula	C11H22N2	[1][2]	
Molecular Weight	182.31 g/mol	[1][3]	
Appearance	Colorless Liquid (Predicted)	Inferred from Piperidine[4][5]	
Boiling Point	259.6°C at 760 mmHg	[1][2]	
Density	0.941 g/cm <sup>3</sup> [1][2]		
Predicted LogP	1.94	[1]	
pKa (Conjugate Acid)	~11.2 (Estimated from Piperidine)	[4][6]	

Note: LogP is the logarithm of the octanol/water partition coefficient, indicating a moderate lipophilicity.

# **Predicted Solubility Profile**

Direct quantitative solubility data for **1-(Piperidin-2-ylmethyl)piperidine** is not readily available in scientific literature. However, a robust qualitative profile can be inferred from the behavior of piperidine and similar aliphatic amines.

Qualitative Solubility: Piperidine, the core structural motif, is miscible with water and shows high solubility in a wide range of organic solvents, including alcohols, ethers, and chloroform.[6][7] It exhibits limited solubility only in very nonpolar solvents such as hexane.[7] As **1-(Piperidin-2-ylmethyl)piperidine** is a larger, more lipophilic derivative (Predicted LogP of 1.94 vs. 0.61 for piperidine), its aqueous solubility is expected to be lower than that of piperidine, but it should retain high solubility in most organic solvents.

Anticipated Solubility in Organic Solvents:



Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Protic Polar	Ethanol, Methanol, Isopropanol	High to Miscible	The molecule's two amine nitrogens can act as hydrogen bond acceptors.
Aprotic Polar	Acetone, Acetonitrile, DMSO, THF	High	Favorable dipole- dipole interactions are expected.
Halogenated	Dichloromethane, Chloroform	High	Good miscibility is expected due to the compound's overall polarity and size.[6][7]
Aromatic	Toluene, Benzene	Moderate to High	The aliphatic structure suggests good compatibility with nonpolar aromatic rings.
Nonpolar	Hexane, Heptane	Low to Moderate	Increased lipophilicity compared to piperidine may slightly improve solubility over the parent compound's limited solubility.[7]

# **Experimental Protocol for Solubility Determination**

The following is a generalized protocol for determining the equilibrium solubility of **1-(Piperidin-2-ylmethyl)piperidine** in an organic solvent at a specified temperature (e.g., 25 °C). This method is based on the standard shake-flask technique.

#### 4.1 Materials and Equipment



- 1-(Piperidin-2-ylmethyl)piperidine (analyte)
- Selected organic solvents (analytical grade or higher)
- Analytical balance (± 0.1 mg)
- Scintillation vials or glass test tubes with screw caps
- Constant temperature shaker or orbital incubator
- Syringe filters (0.22 μm, solvent-compatible, e.g., PTFE)
- · Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, GC-MS)

#### 4.2 Procedure

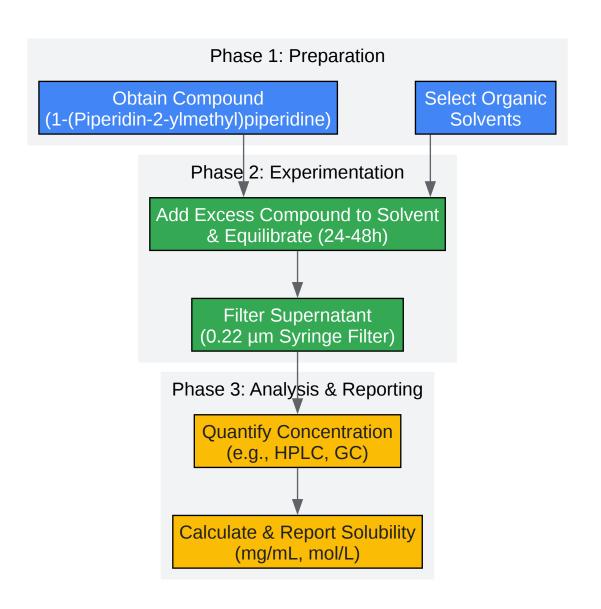
- Preparation: Add an excess amount of 1-(Piperidin-2-ylmethyl)piperidine to a vial. The goal is to have undissolved solid/liquid remaining after equilibrium is reached.
- Solvent Addition: Add a precise volume (e.g., 2.0 mL) of the desired organic solvent to the vial.
- Equilibration: Seal the vials tightly and place them in a constant temperature shaker set to 25
   °C. Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the same temperature for at least 2 hours to let undissolved material settle.
- Sample Collection: Carefully withdraw a supernatant aliquot using a syringe. Immediately pass the aliquot through a syringe filter into a clean vial to remove all undissolved particles.
- Dilution: Accurately dilute the filtered saturate solution with the appropriate solvent to a concentration suitable for the chosen analytical method.



- Quantification: Analyze the diluted sample using a pre-calibrated HPLC or GC method to determine the concentration of the dissolved analyte.
- Calculation: Calculate the solubility using the measured concentration and the dilution factor.
   Express the result in units such as mg/mL or mol/L.

### **Visualizations**

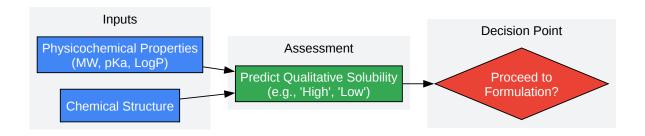
The following diagrams illustrate key workflows relevant to the analysis of this compound.



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Caption: Workflow for Determining Equilibrium Solubility.





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Caption: Logical Flow for Initial Formulation Assessment.

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